

How to prepare U-101958 stock solutions for experiments

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Compound of Interest		
Compound Name:	U 101958	
Cat. No.:	B1215504	Get Quote

Application Notes and Protocols for U-101958

For Researchers, Scientists, and Drug Development Professionals

Introduction

U-101958 is a potent and selective antagonist of the dopamine D4 receptor. Due to its high affinity and selectivity, U-101958 is a valuable tool for investigating the physiological and pathological roles of the D4 receptor in the central nervous system. These application notes provide detailed protocols for the preparation of U-101958 stock solutions and its application in in vitro experiments.

Physicochemical and Solubility Data

A summary of the key physicochemical and solubility properties of U-101958 maleate is provided in the table below for easy reference.



Property	Value	Source
Chemical Name	U-101958 maleate	[1][2]
Molecular Formula	C25H33N3O5	[3]
Molecular Weight	455.55 g/mol	[1][2]
Appearance	Solid powder	[2]
Solubility in DMSO	11 mg/mL	
Solubility in Water	3 mg/mL	_
Solubility in Ethanol	2.7 mg/mL	

Preparation of U-101958 Stock Solutions

This section provides a detailed protocol for the preparation of a 10 mM stock solution of U-101958 maleate in Dimethyl Sulfoxide (DMSO).

Materials:

- U-101958 maleate powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- · Calibrated analytical balance
- Vortex mixer
- Pipettes

Protocol:

- Calculate the required mass of U-101958 maleate:
 - To prepare a 10 mM stock solution, the required mass can be calculated using the following formula:



- Mass (mg) = Desired Concentration (M) x Volume (L) x Molecular Weight (g/mol) x
 1000 (mg/g)
- For 1 mL of a 10 mM stock solution:
- Mass (mg) = 0.010 mol/L x 0.001 L x 455.55 g/mol x 1000 mg/g = 4.56 mg
- Weighing the compound:
 - Accurately weigh 4.56 mg of U-101958 maleate powder using a calibrated analytical balance. To ensure accuracy, it is recommended to weigh a slightly larger amount (e.g., 10 mg) and adjust the volume of DMSO accordingly. For example, for 10 mg of U-101958 maleate, the required volume of DMSO would be:
 - Volume (mL) = (Mass (mg) / Molecular Weight (g/mol)) / Desired Concentration (M) x
 1000 (mL/L)
 - Volume (mL) = (10 mg / 455.55 g/mol) / 0.010 mol/L x 1000 mL/L = 2.195 mL
- Dissolving the compound:
 - Transfer the weighed U-101958 maleate powder into a sterile microcentrifuge tube or vial.
 - Add the calculated volume of anhydrous DMSO to the tube.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution.
- Storage of the stock solution:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage.[2]
 - Based on supplier information, the solid compound is stable for several weeks at ambient temperature during shipping, suggesting good short-term stability.[2] However, for optimal long-term stability of the stock solution, storage at -20°C is recommended.



Experimental Protocols

Dilution of Stock Solution for Cell-Based Assays

For most cell-based assays, the 10 mM DMSO stock solution will need to be further diluted to the desired final working concentration in the appropriate cell culture medium.

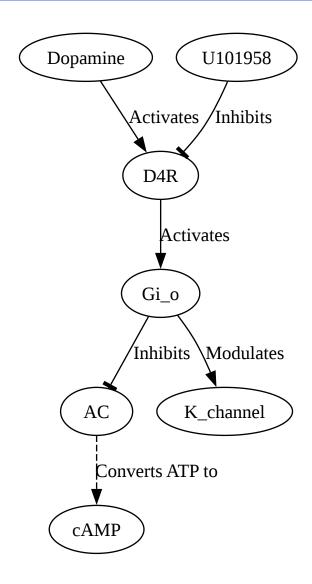
Protocol:

- Prepare an intermediate dilution:
 - It is recommended to first prepare an intermediate dilution of the 10 mM stock solution in cell culture medium. For example, to prepare a 1 mM intermediate solution, dilute the 10 mM stock 1:10 in medium.
- Prepare the final working concentration:
 - \circ Use the intermediate dilution to prepare the final working concentrations. For example, to prepare a final concentration of 10 μ M in a final well volume of 100 μ L, add 1 μ L of the 1 mM intermediate solution to 99 μ L of cell culture medium in the well.
 - Note: The final concentration of DMSO in the assay should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

Mechanism of Action and Signaling Pathway

U-101958 acts as a selective antagonist at the dopamine D4 receptor. The D4 receptor is a member of the D2-like family of G protein-coupled receptors (GPCRs). Upon binding of the endogenous ligand dopamine, the D4 receptor couples to inhibitory G proteins (Gi/o). This initiates a signaling cascade that primarily involves the inhibition of adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. Additionally, the $\beta\gamma$ subunits of the dissociated G protein can modulate the activity of other effector proteins, such as inwardly rectifying potassium channels.





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